

Application Note: Optimized DMSO Stock Preparation for GSK3326595 (EPZ015938)

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Compound of Interest

Compound Name: *Pemrametostat succinate*

CAS No.: 1848944-46-6

Cat. No.: B12763265

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Executive Summary

GSK3326595 (EPZ015938) is a potent, selective, and reversible inhibitor of PRMT5 (Protein Arginine Methyltransferase 5).^{[1][2][3][4]} It exhibits high solubility in dimethyl sulfoxide (DMSO), allowing for flexible stock solution preparation.^{[1][2]}

- Recommended Stock Concentration: 10 mM (Gold Standard)^{[1][2]}
- Alternative High-Concentration Stock: 50 mM (For in vivo or high-throughput use)
- Minimum Solubility in DMSO:
30 mg/mL (approx. 66 mM)^{[1][2]}
- Storage: -80°C (Long-term), -20°C (Short-term), protected from light and moisture.

This guide details the physicochemical basis for these recommendations, provides step-by-step protocols for preparation, and outlines downstream dilution strategies for both in vitro and in vivo applications.

Scientific Rationale & Physicochemical Properties[1][2][5]

Why 10 mM?

For most biochemical and cellular assays, a 10 mM stock solution is the optimal balance between stability, ease of handling, and experimental flexibility.[1][2]

- Solubility Safety Margin: GSK3326595 has a molecular weight of 452.55 g/mol .[1][2] A 10 mM solution requires 4.53 mg/mL.[1][2] Given the solubility limit in DMSO is

30 mg/mL, a 10 mM solution is well below the saturation point, preventing precipitation during freeze-thaw cycles.[1][2]

- Dilution Precision: The IC

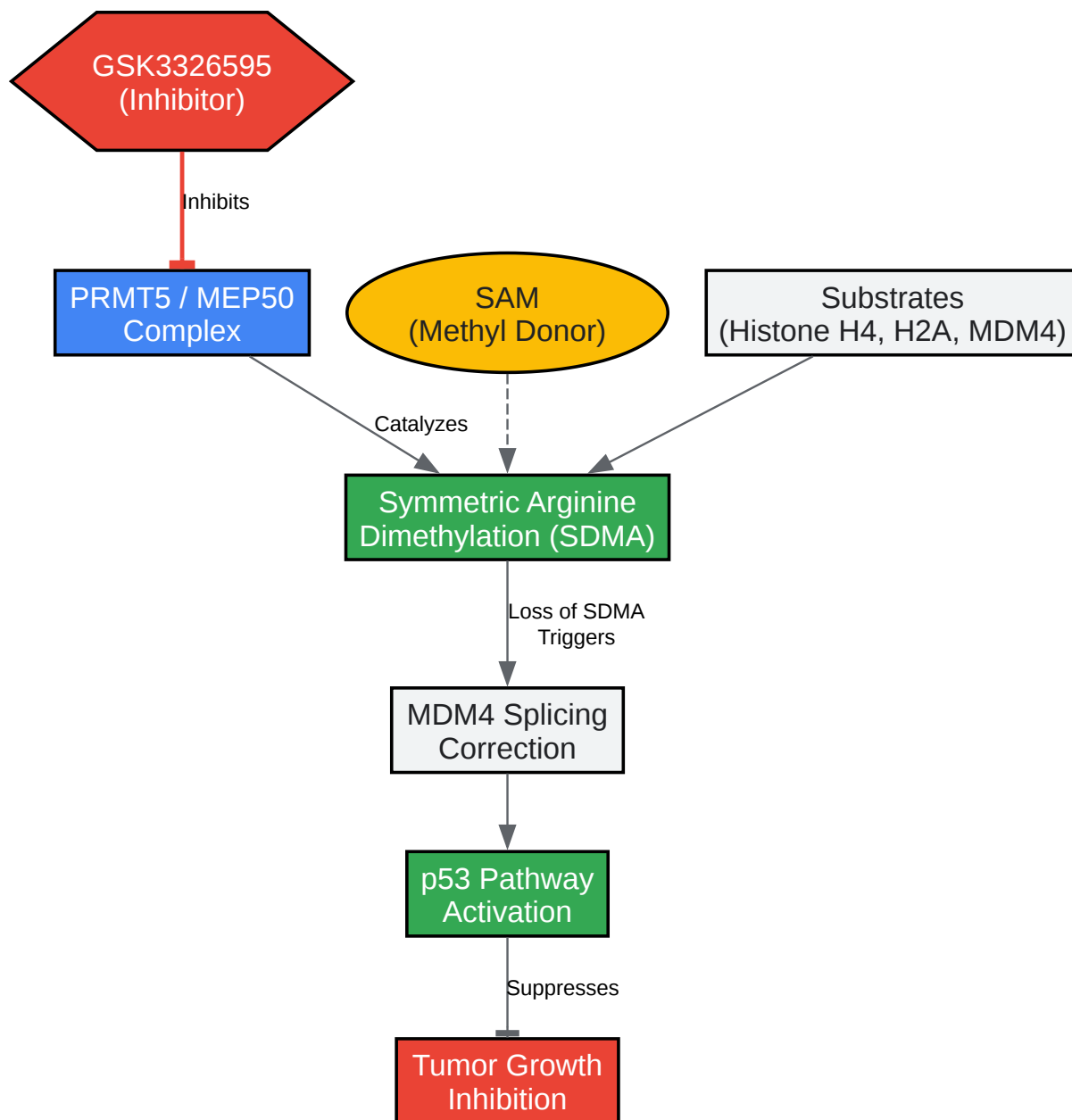
of GSK3326595 for PRMT5 is in the low nanomolar range (~6.2 nM).[1][2][3] A 10 mM stock allows for a simple 1:1000 dilution to reach 10 μ M, followed by serial dilutions to reach the active nM range, all while keeping the final DMSO concentration below the cellular toxicity threshold of 0.1%.[1][2]

Key Properties Table[1][2]

Property	Value	Notes
Chemical Name	GSK3326595 (EPZ015938)	
Molecular Weight	452.55 g/mol	
Formula	C	
	H	
	N	
	O	
Solubility (DMSO)	30 mg/mL (66 mM)	Highly soluble
Solubility (Water)	Insoluble	Requires organic co-solvent
Solubility (Ethanol)	Low / Insoluble	Not recommended for stock
Enzymatic IC	~6.2 nM	Potent PRMT5 inhibition

Mechanism of Action: PRMT5 Inhibition[1][2][3][6][7]

GSK3326595 targets the PRMT5-MEP50 complex, preventing the symmetric dimethylation of arginine residues on histones (H2A, H4) and non-histone proteins (e.g., MDM4).[1][2] This inhibition reactivates the p53 tumor suppressor pathway.[1][2]



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Figure 1: Mechanism of Action.[1][2] GSK3326595 inhibits the PRMT5/MEP50 complex, blocking SDMA modification and activating the p53 pathway.[1][2]

Protocol: Preparation of Stock Solution

Materials Required[1][2][4][8][9]

- GSK3326595 powder (stored at -20°C).[1][2]
- High-grade anhydrous DMSO (Sigma-Aldrich Hybridoma grade or equivalent).[1][2]
- Vortex mixer.[1][2]
- Amber glass vials or polypropylene microcentrifuge tubes (DMSO resistant).[1][2]

Step-by-Step Procedure (10 mM Stock)

- Equilibration: Remove the GSK3326595 product vial from the freezer and allow it to warm to room temperature (approx. 15–30 mins) before opening. This prevents condensation from forming inside the vial, which can degrade the compound.[1][2]
- Weighing: Accurately weigh the desired amount of powder.
 - Example: To prepare 1 mL of 10 mM stock, weigh 4.53 mg.[1][2]

- Calculation: Use the formula:

[1][2]

- For 5 mg powder:

DMSO.[1][2]

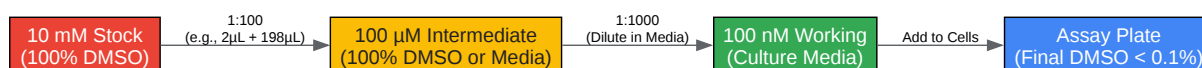
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.
- Mixing: Vortex vigorously for 30–60 seconds. The solution should be clear and colorless to pale yellow.[1][2]
 - Troubleshooting: If particles persist, warm the solution to 37°C for 3–5 minutes or sonicate briefly.
- Aliquot & Storage:
 - Dispense into single-use aliquots (e.g., 20–50 µL) to avoid repeated freeze-thaw cycles.

- Store at -80°C (optimal) or -20°C.
- Stability: Stable for >6 months at -80°C.

Application Notes: Downstream Dilutions In Vitro (Cell Culture)

Goal: Achieve working concentrations (e.g., 1 nM – 10 μ M) while keeping DMSO < 0.1%.

Serial Dilution Workflow: Do not add the 10 mM stock directly to the cell culture plate. Use an intermediate dilution step.



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Figure 2: Recommended serial dilution scheme to ensure accuracy and solvent safety.

In Vivo (Animal Models)

Goal: Formulate for oral gavage (PO) at doses of 25–100 mg/kg. Note: DMSO alone is not suitable for high-volume oral administration.^{[1][2]}

Recommended Vehicle Formulation: For a clear solution/suspension suitable for oral gavage:

- 10% DMSO (Solubilizer)
- 40% PEG300 (Co-solvent)^{[1][2][5]}
- 5% Tween-80 (Surfactant)^{[1][2][5]}
- 45% Saline or Water (Diluent)^{[1][2]}

Preparation Protocol:

- Dissolve GSK3326595 in DMSO to create a high-concentration concentrate (e.g., 50 mg/mL).^{[1][2]}
- Add PEG300 and vortex.^{[1][2]}
- Add Tween-80 and vortex.^{[1][2]}
- Slowly add Saline while vortexing.^{[1][2]}
 - Result: A clear solution or stable suspension depending on final concentration (typically stable up to ~2–5 mg/mL in this vehicle).^{[1][2][5]}

References

- Gerhart, S. V., et al. (2018).^{[1][2]} "Activation of the p53-MDM4 regulatory axis defines the anti-tumour response to PRMT5 inhibition through its role in regulating cellular splicing."^{[1][2]} Scientific Reports, 8(1), 9711.^{[1][2]}
- MedChemExpress (MCE). "GSK3326595 Product Information & Solubility." MedChemExpress.
- Cayman Chemical. "GSK3326595 Product Insert." Cayman Chemical.^{[1][2]}
- ClinicalTrials.gov. "Study of GSK3326595 in Participants With Solid Tumors and Non-Hodgkin's Lymphoma."^{[1][2]} Identifier: NCT02783300.^{[1][2]} ^{[1][2]}
- PubChem. "Pemrametostat (GSK3326595) Compound Summary."^{[1][2][6]} National Library of Medicine.^{[1][2]} ^{[1][2]}

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Sources

- 1. bocsci.com [bocsci.com]

- [2. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [3. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. Phase I/II study of the clinical activity and safety of GSK3326595 in patients with myeloid neoplasms - PubMed [pubmed.ncbi.nlm.nih.gov]
- [5. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. Pemrametostat | C₂₄H₃₂N₆O₃ | CID 90241742 - PubChem [pubchem.ncbi.nlm.nih.gov]
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